2-(2-Nitroanilino)ethanol absorption spectrum and lambda max

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Compound of Interest

Compound Name:	*2-(2-Nitroanilino)ethanol*
CAS No.:	*4925-55-0*
Cat. No.:	*B1148258*

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Spectroscopic Profiling of 2-(2-Nitroanilino)ethanol

Technical Guide: Absorbance Mechanisms, Protocols, and Validation

Executive Summary

2-(2-Nitroanilino)ethanol is a semi-permanent hair dye molecule and a solvatochromic probe belonging to the nitroaniline class. Its intense orange color arises from a specific donor-acceptor electronic structure, stabilized by an intramolecular hydrogen bond.

For researchers in cosmetic formulation and analytical chemistry, accurate quantification depends on understanding its unique spectral behavior. Unlike simple anilines, the ortho-substitution pattern locks the molecule into a planar conformation, significantly altering its

and molar extinction coefficient (

) compared to para-isomers.

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Key Spectral Metrics (Typical):

- (Ethanol): 435 – 445 nm (Broad band)
- Appearance: Deep Orange/Red crystalline powder
- Primary Transition: Intramolecular Charge Transfer (ICT)

Molecular Basis of Absorbance

The absorbance spectrum of **2-(2-Nitroanilino)ethanol** is dictated by the "push-pull" mechanism between the electron-donating amine group and the electron-withdrawing nitro group.

The Ortho-Effect and Planarity

The defining feature of this molecule is the Intramolecular Hydrogen Bond (IMHB) formed between the amino hydrogen (-NH) and the oxygen of the ortho-nitro group ($-NO_2$).

- Conformational Lock: This H-bond (approx. 1.8–2.0 Å) forces the nitro group to be coplanar with the benzene ring.
- Spectral Consequence: Planarity maximizes

  -electron delocalization across the aromatic system. This lowers the energy gap (

) for the

  transition, resulting in a bathochromic shift (red shift) compared to non-planar isomers.
- Solvent Sensitivity: While the IMHB reduces sensitivity to hydrogen-bonding solvents (since the donor is already "occupied"), the molecule still exhibits positive solvatochromism due to the large dipole moment change upon excitation.

Spectral Characteristics and Data

The following data summarizes the absorption behavior. Note that values may shift slightly based on solvent purity and pH.

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Parameter	Value / Range	Conditions	Notes
	441 nm	NaOH (aq)	Strong bathochromic shift in basic media [1].
	~430 - 440 nm	Ethanol	Standard neutral solvent range.
	254 nm	HPLC Mobile Phase	Used for purity determination (UV detection) [2].
(Molar Absorptivity)	~5,000 - 6,000	Ethanol	Estimate based on o-nitroaniline derivatives.
Visual Color	Deep Orange	Solid/Solution	Distinct from p-nitroaniline (Yellow).

> *Critical Note: Confusion often exists between HC Orange No. 1 (this compound) and HC Orange No. 2 (CAS 85765-48-6). HC Orange No. 2 has a*
>
> of ~466 nm [3]. Ensure you are analyzing CAS 4926-55-0.

Experimental Protocol: Determination of and

To ensure scientific integrity, do not rely on literature values alone. Use this self-validating protocol to determine the exact extinction coefficient for your specific batch and solvent system.

Reagents and Equipment

- Analyte: **2-(2-Nitroanilino)ethanol** (>98% purity).
- Solvent: Spectroscopic grade Ethanol (99.9%) or Methanol.

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- Blank: Pure solvent from the same bottle used for dilution.
- Equipment: Double-beam UV-Vis Spectrophotometer (Quartz cuvettes, 1 cm path length).

Step-by-Step Methodology

- Stock Solution Preparation:
  - Weigh exactly 18.2 mg of **2-(2-Nitroanilino)ethanol** (MW = 182.18 g/mol).
  - Dissolve in Ethanol in a 100 mL volumetric flask.
  - Concentration:

    M.
- Serial Dilution (Linearity Check):
  - Prepare 5 dilutions ranging from

    M to

    M.
  - Target Absorbance: 0.2 – 0.8 AU (the most linear range of Beer-Lambert Law).
- Spectral Scanning:
  - Baseline correct using the pure solvent blank.
  - Scan from 200 nm to 600 nm.
  - Identify

    (highest peak in the visible region, expected ~435-445 nm).
- Calculation of

  :

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- Plot Absorbance (y-axis) vs. Concentration (x-axis) at

  .
- Perform linear regression (

).
- The slope

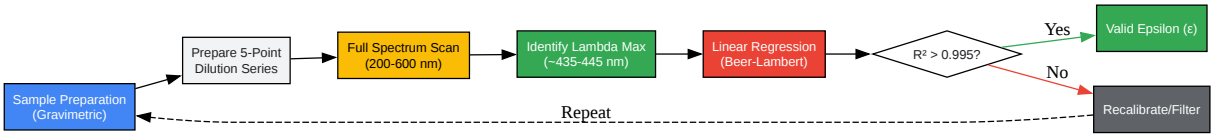
  is the Molar Extinction Coefficient (

).
- Validation Criteria:

  must be

  .

Validation Workflow (DOT Diagram)



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Figure 1: Self-validating spectral analysis workflow ensuring adherence to the Beer-Lambert Law.

Applications and Safety Considerations

Formulation & Detection

- Hair Dye Systems: Used in semi-permanent formulations (non-oxidative) at concentrations up to 1%. The molecule adsorbs to keratin via weak Van der Waals forces and hydrogen

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bonding.

- HPLC Detection: Due to the nitro group, it is easily detected at 254 nm (UV) for impurity profiling, but 440 nm (Vis) is preferred for specific quantification in complex matrices to avoid interference from non-colored organic compounds.

Safety Profile (SCCS)

According to the Scientific Committee on Consumer Safety (SCCS):

- Purity: Commercial batches must be >98% pure.
- Impurities: Must be free of nitrosamine contaminants (<50 ppb) due to the secondary amine structure, which can undergo nitrosation [2].[1]

References

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- To cite this document: BenchChem. [2-(2-Nitroanilino)ethanol absorption spectrum and lambda max]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148258/docs#2-2-nitroanilino-ethanol-absorption-spectrum-and-lambda-max]

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